

# **Application Notes and Protocols for Immunofluorescence Staining of ABCC11**

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

ATP-binding cassette subfamily C member 11 (ABCC11), also known as Multidrug Resistance-Associated Protein 8 (MRP8), is a transmembrane protein that functions as an ATP-dependent efflux transporter. It is involved in the transport of a variety of molecules across the cell membrane, including cyclic nucleotides, steroid conjugates, and various xenobiotics. ABCC11 is notably associated with determining human earwax type (wet or dry) and the presence of axillary odor. Its expression has also been implicated in breast cancer and response to chemotherapy. These application notes provide a detailed protocol for the immunofluorescent staining of ABCC11 in cultured cells and tissues, enabling researchers to visualize its subcellular localization and expression patterns.

#### **Product Information**



Product Name	Anti-ABCC11 Antibody		
Target	ATP-binding cassette subfamily C member 11 (ABCC11)		
Host Species	Rabbit (Polyclonal) or Mouse (Monoclonal)		
Applications	Immunofluorescence (IF), Immunohistochemistry (IHC), Western Blotting (WB)		
Recommended Dilution for IF	1:100 - 1:500 (optimization required)		
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles.		

## **Experimental Data**

While specific quantitative data for every antibody and cell line combination will vary, the following table provides a template for researchers to document their own experimental results for optimizing ABCC11 immunofluorescence staining.

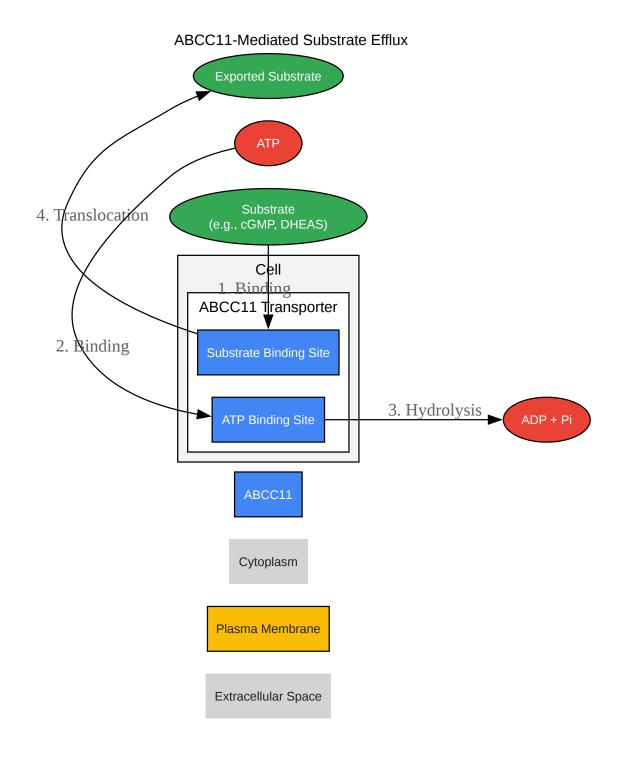


Cell Line/Tissue Type	Primary Antibody Dilution	Fluorescence Intensity (Arbitrary Units)	Signal-to-Noise Ratio	Notes
HeLa	1:100	Example: High background		
HeLa	1:250	Example: Optimal signal	_	
HeLa	1:500	Example: Weak signal		
MCF-7	1:250			
Human Axillary Skin Tissue	1:200	Example: Apical membrane staining observed in apocrine glands.		

## **Signaling Pathway and Function**

ABCC11 is an active transporter that utilizes the energy from ATP hydrolysis to export its substrates from the cytoplasm to the extracellular space. This process is crucial for cellular detoxification and the regulation of signaling molecules. The diagram below illustrates the general mechanism of substrate transport by ABCC11.





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Caption: ABCC11-mediated substrate efflux from the cytoplasm.

## **Experimental Workflow**



The following diagram outlines the key steps for performing immunofluorescence staining for ABCC11.

## Immunofluorescence Staining Workflow for ABCC11 Sample Preparation Cell Culture on Coverslips arrow Cryosectioning of Tissue Staining Procedure Permeabilization (e.g., 0.1% Triton X-100) Blocking (e.g., 5% Normal Goat Serum) Primary Antibody Incubation (Anti-ABCC11) Secondary Antibody Incubation (Fluorophore-conjugated) Counterstaining (e.g., DAPI for nuclei) Imaging Mounting Coverslips Fluorescence Microscopy **Image Analysis**



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 To cite this document: BenchChem. [Application Notes and Protocols for Immunofluorescence Staining of ABCC11]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192066#abq11-for-immunofluorescence-staining-protocol]

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